

trans-2-(Dimethylamino)cyclohexanol CAS number and supplier information

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Compound of Interest

Compound Name:	<i>trans-2-(Dimethylamino)cyclohexanol</i>
Cat. No.:	B091292

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Technical Guide: trans-2-(Dimethylamino)cyclohexanol

CAS Number: 15910-74-4

This technical guide provides a comprehensive overview of **trans-2-(Dimethylamino)cyclohexanol**, a key intermediate in the synthesis of pharmaceutical compounds. This document is intended for researchers, scientists, and drug development professionals.

Chemical and Physical Properties

trans-2-(Dimethylamino)cyclohexanol is a cyclic amino alcohol. Its primary significance lies in its role as a precursor in the synthesis of the analgesic drug Tramadol. The compound's stereochemistry is a critical factor in these synthetic applications.

Table 1: Physicochemical Properties

Property	Value	Source
CAS Number	15910-74-4	[1]
Molecular Formula	C ₈ H ₁₇ NO	[1]
Molecular Weight	143.23 g/mol	[1]
Purity	Typically ≥97%	[1]
Storage Conditions	2-8 °C	[1]
Shipping Conditions	Room temperature	[1]
Categories	Amino-alcohol, Cyclohexane	[1]

Supplier Information

trans-2-(Dimethylamino)cyclohexanol is available from various chemical suppliers, typically as a mixture of trans-isomers.

Table 2: Commercial Suppliers

Supplier	Product Name	Purity	Available Quantities
Vibrant Pharma Inc.	trans-2-(Dimethylamino)cyclohexanol (mixture of trans-isomers)	97%	1 g, 5 g, 25 g, Bulk
Hangzhou Leap Chem Co., Ltd.	trans-N,N-Dimethylamino-2-cyclohexanol	Not Specified	Bulk quantities
Sigma-Aldrich	trans-2-Methylamino-cyclohexanol hydrochloride (related compound)	Not Specified	Not Specified

Note: Availability and specifications are subject to change. Please consult the suppliers directly for the most current information.

Synthesis and Experimental Protocols

The primary synthetic route to **trans-2-(Dimethylamino)cyclohexanol** and its derivatives is through a Grignard reaction. This involves the reaction of a suitable Grignard reagent with the precursor 2-[(dimethylamino)methyl]cyclohexanone. The control of stereoselectivity to favor the trans isomer is a key challenge in this synthesis.

Synthesis of **trans-2-(Dimethylamino)cyclohexanol** via Grignard Reaction

This protocol is a representative procedure based on descriptions in the patent literature for the synthesis of Tramadol precursors.

Objective: To synthesize **trans-2-(Dimethylamino)cyclohexanol** from 2-[(dimethylamino)methyl]cyclohexanone.

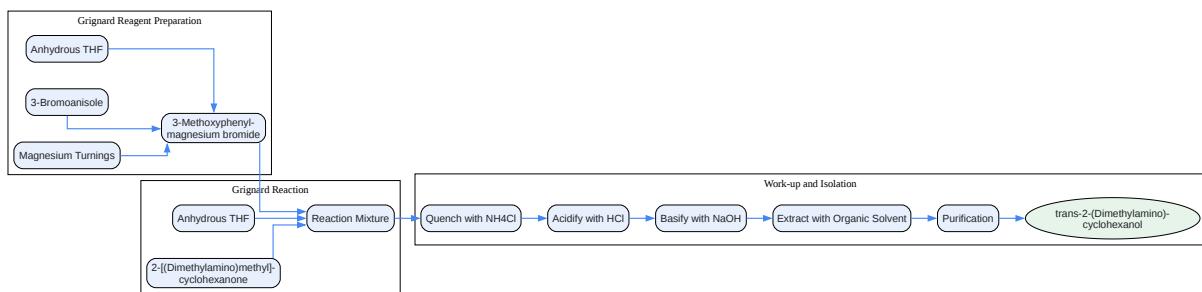
Materials:

- 2-[(dimethylamino)methyl]cyclohexanone (CAS: 15409-60-6)
- Magnesium turnings
- 3-Bromoanisole (as an example for Tramadol synthesis)
- Anhydrous tetrahydrofuran (THF)
- Anhydrous diethyl ether
- Ammonium chloride solution (saturated)
- Hydrochloric acid (HCl)
- Sodium hydroxide (NaOH)
- Standard glassware for inert atmosphere reactions (Schlenk line, nitrogen/argon)

Experimental Procedure:

- **Grignard Reagent Preparation:** In a flame-dried, three-necked flask under an inert atmosphere, magnesium turnings are suspended in anhydrous THF. A solution of 3-bromoanisole in anhydrous THF is added dropwise to initiate the formation of the Grignard reagent (3-methoxyphenylmagnesium bromide). The reaction is typically initiated with a small amount of the halide and may require gentle heating. Once initiated, the remaining halide solution is added at a rate to maintain a gentle reflux. After the addition is complete, the mixture is stirred until the magnesium is consumed.
- **Grignard Reaction:** The prepared Grignard reagent is cooled (typically to 0-5 °C). A solution of 2-[(dimethylamino)methyl]cyclohexanone in anhydrous THF is then added dropwise to the Grignard reagent, maintaining the low temperature. The reaction mixture is stirred for several hours at room temperature to ensure completion.
- **Work-up and Extraction:** The reaction is quenched by the slow addition of a saturated aqueous solution of ammonium chloride. The resulting mixture is then typically acidified with hydrochloric acid. The aqueous layer is washed with an organic solvent like diethyl ether to remove non-basic impurities.
- **Isolation of the Product:** The acidic aqueous layer is then basified with a strong base such as sodium hydroxide to a pH greater than 10. The product, **trans-2-(Dimethylamino)cyclohexanol**, is then extracted into an organic solvent (e.g., diethyl ether or dichloromethane). The combined organic extracts are dried over a suitable drying agent (e.g., anhydrous sodium sulfate), filtered, and the solvent is removed under reduced pressure to yield the crude product.
- **Purification:** The crude product, a mixture of cis and trans isomers, can be purified by techniques such as fractional distillation or column chromatography to isolate the desired trans isomer.

Diagram of the Synthetic Workflow:

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Caption: Synthetic workflow for **trans-2-(Dimethylamino)cyclohexanol**.

Biological Activity and Signaling Pathways

There is currently a lack of published scientific literature on the specific biological activity, pharmacological profile, and associated signaling pathways of **trans-2-(Dimethylamino)cyclohexanol** itself. Its primary role described in the literature is that of a chemical intermediate. The well-documented analgesic properties of its derivative, Tramadol, are due to the latter's action on the μ -opioid receptor and its inhibition of serotonin and norepinephrine reuptake. It is important for researchers to note that the biological effects of the final drug product should not be directly attributed to this precursor.

Spectroscopic Data

Detailed and verified spectroscopic data (NMR, IR, Mass Spectrometry) for **trans-2-(Dimethylamino)cyclohexanol** are not readily available in public databases. Researchers are advised to perform their own analytical characterization upon synthesis or acquisition of this compound.

Conclusion

trans-2-(Dimethylamino)cyclohexanol is a crucial chemical intermediate, particularly in the pharmaceutical industry for the synthesis of Tramadol. While its synthesis is well-established in principle through the Grignard reaction, detailed public information on its specific biological effects is wanting. This guide provides a summary of the available technical information to aid researchers in their work with this compound. It is recommended that appropriate analytical techniques be employed to confirm the identity and purity of the material before its use in further applications.

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References

- 1. vibrantpharma.com [vibrantpharma.com]
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